Preparing T2384 Stock Solutions for Research: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*T2384*
CAS No.:	*315222-83-4*
Cat. No.:	*B1682870*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **T2384** stock solutions for use in various research applications. **T2384** is a partial agonist of the Peroxisome Proliferator-Activated Receptor gamma (PPARγ), a key regulator of adipogenesis, glucose homeostasis, and inflammation. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties and Storage

A summary of the key physicochemical properties of **T2384** is provided in the table below. Proper storage is essential to maintain the stability and activity of the compound.

© 2026 BenchChem. All rights reserved.

Property	Value
CAS Number	315222-83-4
Molecular Formula	$C_{20}H_{10}Cl_3F_3N_2O_2S_3$
Molecular Weight	569.83 g/mol
Appearance	Crystalline solid
Storage (Solid)	Store at -20°C for long-term stability.
Storage (Stock Solution)	Store at -20°C or -80°C in a tightly sealed vial.

Solubility Data

T2384 is a hydrophobic compound with limited solubility in aqueous solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions.

Solvent	Solubility	Notes
DMSO	Soluble (used for preparing stock solutions)	While a maximum solubility value is not readily available, it is commonly dissolved in DMSO for experimental use.
Aqueous Buffer	~2-4 µM[1]	Exceeding this concentration in aqueous media, such as cell culture medium, may lead to precipitation of the compound, affecting experimental accuracy.[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **T2384** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **T2384** in DMSO. This concentration is a common starting point for subsequent dilutions for in vitro experiments.

© 2026 BenchChem. All rights reserved.

Materials:

- **T2384** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes

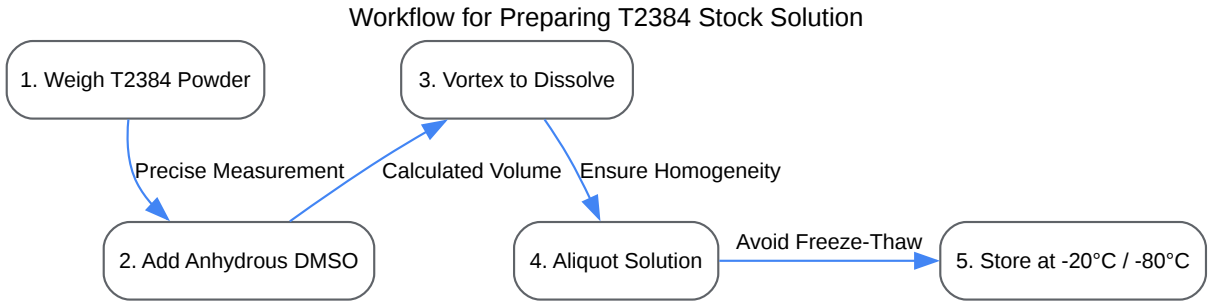
Procedure:

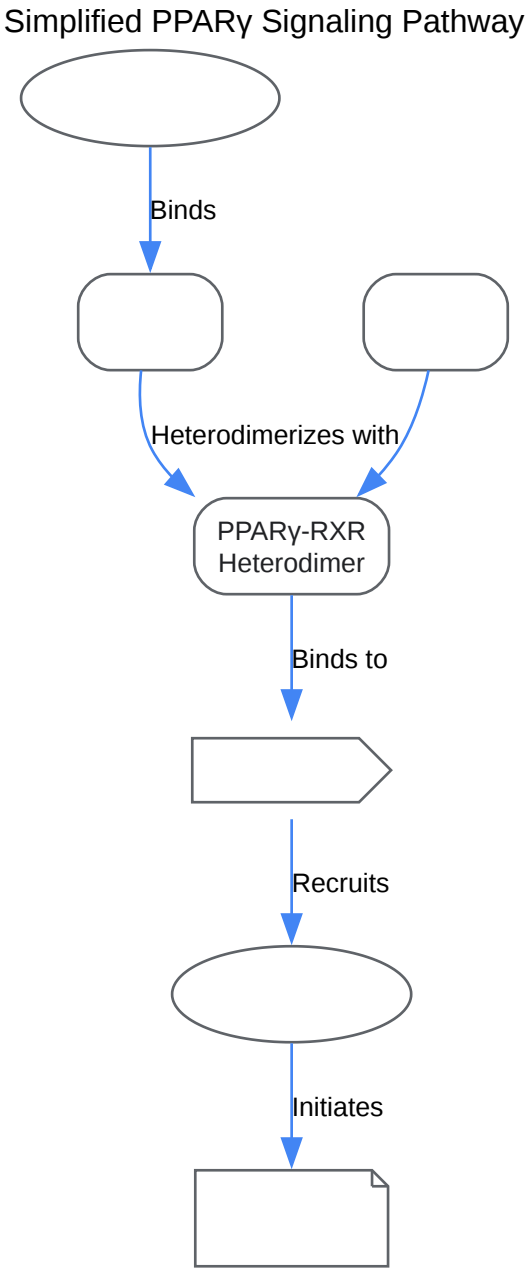
- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **T2384** powder and DMSO. Work in a well-ventilated area or a chemical fume hood.
- Weighing **T2384**: Accurately weigh out a precise amount of **T2384** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.6983 mg of **T2384**.
  - Calculation: Molarity (M) = moles of solute / Liters of solution
  - Moles = 10 mM = 0.010 mol/L
  - Volume = 1 mL = 0.001 L
  - Grams = 0.010 mol/L * 0.001 L * 569.83 g/mol = 0.0056983 g = 5.6983 mg
- Dissolving in DMSO: Add the weighed **T2384** powder to a sterile microcentrifuge tube or amber glass vial. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube. In this example, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Vortex the solution thoroughly until the **T2384** powder is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.

© 2026 BenchChem. All rights reserved.

- Storage: Tightly cap the vial and label it clearly with the compound name, concentration, solvent, and date of preparation. For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Probing the Complex Binding Modes of the PPARγ Partial Agonist 2-chloro-N-(3-chloro-4-((5-chlorobenzo[d]thiazol-2-yl)thio)phenyl)-4-(trifluoromethyl)benzenesulfonamide (T2384) to Orthosteric and Allosteric Sites with NMR Spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preparing T2384 Stock Solutions for Research: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682870/docs#preparing-t2384-stock-solutions-for-research-application-notes-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.